

stability issues with 4-Chloro-2-fluoro-5-methoxyaniline

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Compound of Interest

Compound Name: 4-Chloro-2-fluoro-5-methoxyaniline

CAS No.: 91167-85-0

Cat. No.: B079500

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Technical Support Center: **4-Chloro-2-fluoro-5-methoxyaniline** Stability & Handling

- Subject: Stability, Storage, and Troubleshooting for CAS: 137234-87-8 (and related salts)
- Role: Senior Application Scientist

Executive Summary

4-Chloro-2-fluoro-5-methoxyaniline is a critical pharmacophore, primarily utilized as a key intermediate in the synthesis of third-generation EGFR tyrosine kinase inhibitors (e.g., Osimertinib analogs).

While the halogen atoms (Cl, F) provide metabolic stability in the final drug candidate, the free aniline amine ($-NH_2$) combined with the electron-donating methoxy group ($-OCH_3$) creates an electron-rich system that is highly susceptible to oxidative degradation. Users most frequently encounter issues related to oxidative darkening (browning) and photolytic instability, which can compromise downstream nucleophilic substitution reactions.

This guide provides a self-validating system to diagnose, prevent, and rectify these stability issues.

Part 1: Diagnostic & Troubleshooting Guide

Issue 1: Visual Degradation (The "Browning" Effect)

Symptom: The material, originally an off-white or pale beige solid, has turned dark brown, purple, or black. Diagnosis: Oxidative Polymerization. The methoxy group at the 5-position activates the aniline ring, lowering the oxidation potential. Exposure to atmospheric oxygen creates radical cations, leading to the formation of azo-dimers and quinoid-like impurities (colored species).

- Immediate Action:
 - Check LC-MS purity. If purity is >95% despite color, the chromophores are likely high-extinction coefficient impurities present in trace amounts.
 - If purity is compromised (<90%), proceed to Protocol A: Acid-Base Rescue.

FAQ: Can I use the brown material?

- Answer: For rough test reactions, yes, if purity is >95%. However, for GMP steps or kinetic studies, no. The oxidized impurities can act as radical scavengers or catalysts, altering reaction rates.

Issue 2: Inconsistent Reaction Yields (Nucleophilic Substitution)

Symptom: Low yields when using the aniline as a nucleophile (e.g., S_NAr reactions with pyrimidines). Diagnosis: Salt Formation (Hydrochloride masking). This compound is often supplied or stored as a hydrochloride salt to improve stability. If used as a salt without a sufficient auxiliary base (e.g., DIPEA, K_2CO_3), the amine remains protonated ($-NH_3^+$) and non-nucleophilic.

- Troubleshooting Step:
 - Verify the Counter-ion. Check the Certificate of Analysis (CoA).

- Rule of Thumb: If using the HCl salt, add 2.5 equivalents of base (1 eq to neutralize HCl, 1+ eq to scavenge the leaving group).

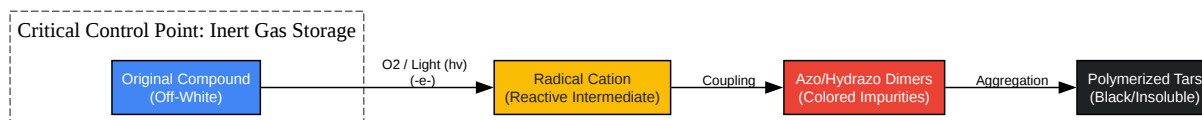
Issue 3: Mass Spec Anomalies (+16 or +14 mass shifts)

Symptom: LC-MS shows small peaks at M+16 or M+14. Diagnosis:

- M+16 (N-Oxide/Hydroxylamine): Result of storage in warm, oxygen-rich environments.
- M+14 (Methylation): Rare, but can occur if stored in methanol with trace acid catalysts over long periods.

Part 2: Stability & Degradation Mechanism

The following diagram illustrates the primary degradation pathway. The electron-donating methoxy group facilitates the initial single-electron transfer (SET) to oxygen, initiating the cascade.



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Figure 1: Oxidative degradation pathway of electron-rich anilines. The transition from Radical Cation to Dimer is the primary cause of color change.

Part 3: Storage & Handling Protocols

To maintain >98% purity over 6+ months, strict adherence to the "Cold-Dark-Dry" protocol is required.

Standard Operating Procedure (SOP) for Storage

Parameter	Specification	Scientific Rationale
Temperature	-20°C (Long-term)2-8°C (Active use)	Arrhenius equation dictates that oxidation rates drop significantly at sub-zero temperatures.
Atmosphere	Argon or Nitrogen	Displaces O ₂ , preventing the initial radical formation. Argon is preferred as it is heavier than air and "blankets" the powder.
Container	Amber Glass	Blocks UV/Visible light (200-450nm) which catalyzes photolytic cleavage of the C-Cl or C-F bonds.
Desiccant	Required	Prevents hydrolysis and physical caking.

Critical Handling Step: Always allow the container to reach room temperature before opening. Opening a cold bottle introduces condensation (water) onto the hygroscopic solid, accelerating degradation.

Part 4: Recovery Protocols

If your material has degraded (brown/black crust), use Protocol A to purify it. If you need to convert the stable HCl salt to the reactive free base, use Protocol B.

Protocol A: Acid-Base Rescue (Purification)

Use this to remove colored oxidation impurities.

- Dissolve: Dissolve the crude, dark aniline in 1N HCl (aq). The aniline forms a water-soluble hydrochloride salt.
 - Note: The colored oxidation polymers (tars) are generally non-basic and will remain insoluble or form a suspension.

- **Filter:** Filter the acidic solution through a Celite pad or 0.45µm filter to remove the insoluble dark tars. The filtrate should be clear (though potentially slightly yellow).
- **Wash:** Wash the acidic aqueous phase with Ethyl Acetate (EtOAc) to extract non-basic organic impurities. Discard the organic layer.
- **Neutralize:** Slowly add saturated NaHCO_3 or 1N NaOH to the aqueous layer while stirring until pH ~8-9. The free aniline will precipitate as a solid or oil.
- **Extract:** Extract the cloudy aqueous mixture with EtOAc (3x).
- **Dry & Concentrate:** Dry the combined organics over Na_2SO_4 , filter, and concentrate in vacuo.

Protocol B: Free-Basing (Salt to Reactive Amine)

Use this immediately before a reaction if the HCl salt is too unreactive.

- Suspend the **4-Chloro-2-fluoro-5-methoxyaniline** HCl salt in EtOAc.
- Add 1.05 equivalents of 1M NaOH or saturated NaHCO_3 .
- Stir vigorously for 15 minutes until the solid dissolves (partitioning into the organic layer).
- Separate layers, dry the organic layer (MgSO_4), and concentrate.
- **Usage:** Use the resulting oil/solid immediately. Do not store the free base for long periods without inert gas.

References & Authoritative Grounding

- PubChem Compound Summary. 4-Fluoro-2-methoxyaniline (Analogous Structure & Safety Data). National Center for Biotechnology Information.
- Sigma-Aldrich (Merck). Safety Data Sheet: 4-Fluoro-2-methoxyaniline (Handling & Storage).
- Thermo Fisher Scientific. Technical Bulletin: Handling of Air-Sensitive Aromatic Amines.
- National Science Foundation (NSF). Halogenation of Anilines: Formation of Byproducts. (Mechanistic insight into halogenated aniline reactivity).

Disclaimer: This guide is intended for qualified laboratory personnel only. Always consult the specific Safety Data Sheet (SDS) for your batch before handling. **4-Chloro-2-fluoro-5-methoxyaniline** is toxic if swallowed or inhaled.[1]

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Sources

- 1. 4-Fluoro-2-methoxyaniline | C7H8FNO | CID 13532228 - PubChem [pubchem.ncbi.nlm.nih.gov]
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